

# Technical Guide: U-92016A Hydrochloride (CAS: 149654-41-1)

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## Compound of Interest

Compound Name: U92016A hydrochloride

CAS No.: 149654-41-1

Cat. No.: B1243306

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## Executive Summary

U-92016A Hydrochloride is a potent and selective serotonin 5-HT<sub>1A</sub> receptor agonist.[1][2] With a high affinity for the 5-HT<sub>1A</sub> receptor, it demonstrates significant selectivity over other serotonin, dopamine, and adrenergic receptor subtypes.[1] Its mechanism of action, involving the inhibition of adenylyl cyclase, makes it a valuable tool for research into neuropsychiatric conditions where modulation of the serotonergic system is a key therapeutic strategy, such as anxiety and depression.[2] This document provides a comprehensive overview of the technical data, pharmacological profile, and relevant experimental methodologies for U-92016A Hydrochloride.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	149654-41-1	[3]
Alternate Name	(8R)-8-(Dipropylamino)-6,7,8,9-tetrahydro-3H-benzo[e]indole-2-carbonitrile hydrochloride (1:1)	[3]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N <sub>3</sub> •HCl	[1][3]
Molecular Weight	331.9 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility	DMSO: 20 mg/ml; DMF: 5 mg/ml; Ethanol: 1 mg/ml; PBS (pH 7.2): 0.1 mg/ml	[1]

## Pharmacological Profile

### Receptor Binding Affinity

U-92016A is characterized by its high-affinity binding to the 5-HT<sub>1A</sub> receptor. The following table summarizes its binding affinities (K<sub>i</sub>) across various neurotransmitter receptors, highlighting its selectivity.

Receptor Target	Binding Affinity (K <sub>i</sub> ) [nM]	Reference
5-HT <sub>1A</sub>	0.4	[1]
5-HT <sub>1D</sub>	7.7	[1]
Dopamine D <sub>2</sub>	36	[1]
5-HT <sub>2</sub>	>1,000	[1]
Dopamine D <sub>1</sub>	>1,000	[1]
α <sub>1</sub> -Adrenergic	>1,000	[1]
α <sub>2</sub> -Adrenergic	>1,000	[1]

## Functional Activity

As a 5-HT<sub>1A</sub> receptor agonist, U-92016A inhibits forskolin-stimulated cyclic AMP (cAMP) synthesis in vitro.[1] The 5-HT<sub>1A</sub> receptor is a G-protein coupled receptor (GPCR) that couples to the G<sub>ai/o</sub> subunit, which in turn inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cAMP levels.

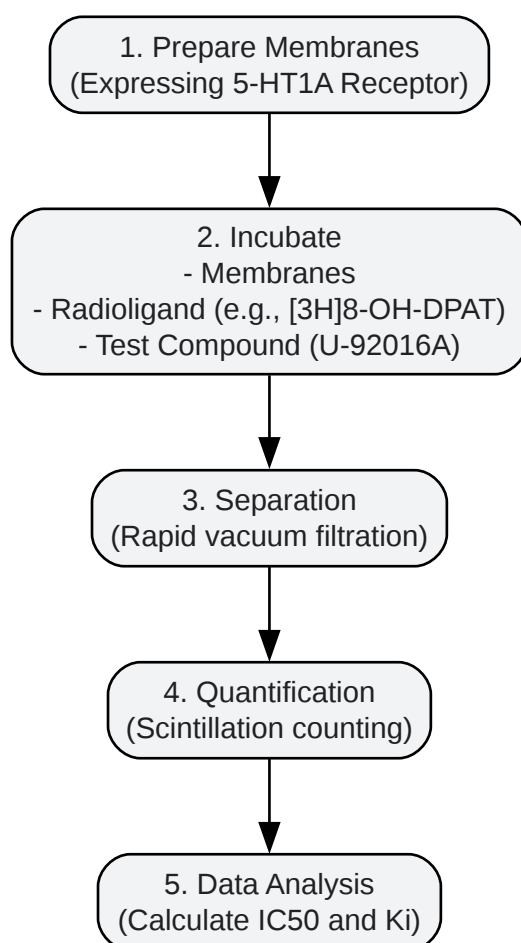
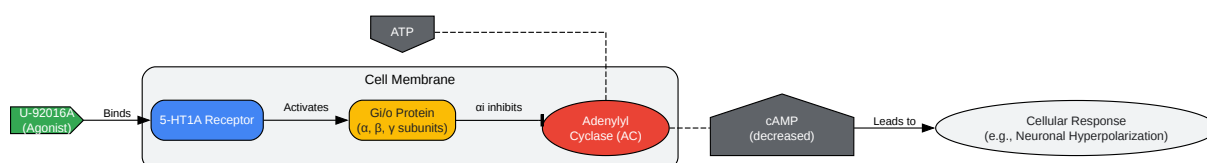
## In Vivo Activity

- Hypothermia Induction: In mice, U-92016A induces hypothermia with an ED<sub>50</sub> of 0.041 mg/kg.[1]
- Serotonergic Effects: At a dose of 5 mg/kg in rats, it induces 5-HT syndrome, evidenced by flat body posture and reciprocal forepaw treading, and decreases the accumulation of 5-HT and dopamine.[1]
- Cardiovascular Effects: The compound dose-dependently decreases arterial blood pressure and heart rate in spontaneously hypertensive rats.[1]
- Behavioral Effects: U-92016A has been shown to reverse isolation-induced aggression in mice.[1]

## Signaling Pathways and Experimental Workflows

## 5-HT<sub>1A</sub> Receptor Signaling Pathway

The diagram below illustrates the canonical signaling pathway for the 5-HT<sub>1A</sub> receptor. As an agonist, U-92016A binds to the receptor, promoting the dissociation of the G<sub>ai</sub> subunit, which then inhibits adenylyl cyclase, reducing the conversion of ATP to cAMP.



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## References

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